

# Proper Disposal Procedures for [DAIa4] Substance P (4-11)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [DAIa4] Substance P (4-11)

Cat. No.: B15141634

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for [DAIa4] Substance P (4-11) was not located. The following disposal procedures are based on general best practices for handling and disposing of synthetic peptides in a research laboratory setting. All laboratory personnel should be familiar with their institution's specific waste disposal policies and follow all applicable local, state, and federal regulations.

[DAIa4] Substance P (4-11) is a synthetic peptide intended for research use only.<sup>[1]</sup> While the specific toxicological properties have not been fully investigated, it is prudent to handle this compound with care, utilizing appropriate personal protective equipment (PPE) and following established laboratory safety protocols.

## I. Personal Protective Equipment (PPE) and Handling

Before beginning any disposal procedures, ensure you are wearing the appropriate PPE:

- **Gloves:** Always wear chemical-resistant gloves to prevent skin contact.
- **Eye Protection:** Safety glasses or goggles are mandatory to protect from splashes.
- **Lab Coat:** A standard lab coat should be worn to protect clothing and skin.

When handling the lyophilized powder, it is recommended to do so in a well-ventilated area or a fume hood to avoid inhalation. Allow the container to reach room temperature in a desiccator

before opening to prevent condensation, which can affect the stability of the peptide.<sup>[2]</sup>

## II. Waste Segregation and Disposal Streams

Proper segregation of waste is critical to ensure safe and compliant disposal. The following waste streams should be considered for materials contaminated with **[DAIa4] Substance P (4-11)**:

- Solid Waste:
  - Unused or Expired Peptide: Unwanted lyophilized **[DAIa4] Substance P (4-11)** should be disposed of as chemical waste. Do not dispose of it in the regular trash.
  - Contaminated Labware: Items such as weigh boats, pipette tips, and microfuge tubes that have come into direct contact with the peptide should be collected in a designated solid chemical waste container.
- Liquid Waste:
  - Peptide Solutions: Aqueous solutions of **[DAIa4] Substance P (4-11)** should be collected in a designated aqueous chemical waste container.
  - Organic Solvent Solutions: If the peptide was dissolved in an organic solvent (e.g., DMSO, DMF), the waste should be collected in a designated organic solvent waste container. Do not mix aqueous and organic waste streams unless permitted by your institution's hazardous waste program.
- Sharps Waste:
  - Needles, syringes, or any other sharp objects contaminated with the peptide should be disposed of in a designated sharps container for chemical waste.

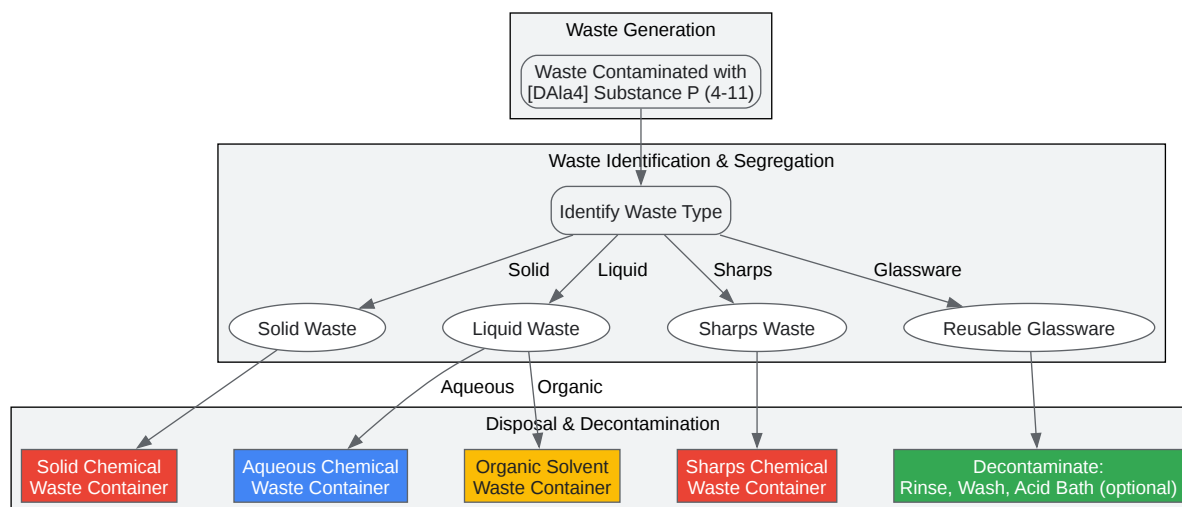
## III. Decontamination of Glassware

For reusable glassware that has come into contact with **[DAIa4] Substance P (4-11)**, a thorough decontamination procedure is necessary:

- Initial Rinse: Rinse the glassware with a suitable solvent that is known to dissolve the peptide to remove the bulk of the residue. Collect this rinse as liquid chemical waste.
- Detergent Wash: Wash the glassware with a laboratory-grade detergent and hot water.
- Acid Bath (Optional but Recommended): For stubborn residues or to ensure complete removal, an acid bath (e.g., chromic acid) can be used, followed by extensive rinsing with deionized water. Exercise extreme caution when working with acid baths and follow all safety protocols.
- Final Rinse: Thoroughly rinse the glassware with deionized water before drying.

## IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of waste contaminated with **[DAla4] Substance P (4-11)**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for [DAIa4] Substance P (4-11) waste.

## V. Quantitative Data Summary

Property	Value	Source
Molecular Formula	C44H65N11O10S	[3]
Molecular Weight	940.12 g/mol	[3]
Storage Temperature	-15°C to -20°C (lyophilized)	[2][3]
Appearance	Lyophilized powder	[4]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lifetein.com [lifetein.com]
- 2. peptide.com [peptide.com]
- 3. (D-ALA4)-SUBSTANCE P (4-11) CAS#: 81381-50-2 [chemicalbook.com]
- 4. 合成肽的处理和储存实验方案 [sigmaaldrich.cn]
- To cite this document: BenchChem. [Proper Disposal Procedures for [DAla4] Substance P (4-11)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15141634#dala4-substance-p-4-11-proper-disposal-procedures\]](https://www.benchchem.com/product/b15141634#dala4-substance-p-4-11-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)